

Benzyl Vinylcarbamate: A Technical Overview for Drug Development Professionals

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Compound of Interest

Compound Name: *Benzyl vinylcarbamate*

Cat. No.: *B105125*

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CAS Number: 84713-20-2 Molecular Formula: C₁₀H₁₁NO₂

This technical guide provides an in-depth overview of **benzyl vinylcarbamate**, a versatile reagent with applications in organic synthesis, particularly relevant to researchers, scientists, and professionals in drug development. This document outlines its chemical properties, a detailed synthesis protocol, and its known applications as a synthetic intermediate.

Chemical and Physical Properties

Benzyl vinylcarbamate is a white to off-white solid at room temperature.^[1] Key quantitative data are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	177.20 g/mol	[2][3]
Melting Point	43-44 °C	[3]
Boiling Point	271.837 °C at 760 mmHg	[3]
Density	1.089 g/cm ³	
Flash Point	118.203 °C	
Refractive Index	1.529	[3]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[3]
Storage Temperature	Keep in dark place, Inert atmosphere, Store in freezer, under -20°C	[3]

Synthesis of Benzyl Vinylcarbamate

A scalable and efficient method for the preparation of **benzyl vinylcarbamate** involves the Curtius rearrangement of acryloyl azide to form vinyl isocyanate, which is then trapped by benzyl alcohol.[4] This process avoids the need for high-vacuum distillation or chromatography for purification.[4]

Experimental Protocol

Step 1: Synthesis of Acryloyl Azide[4]

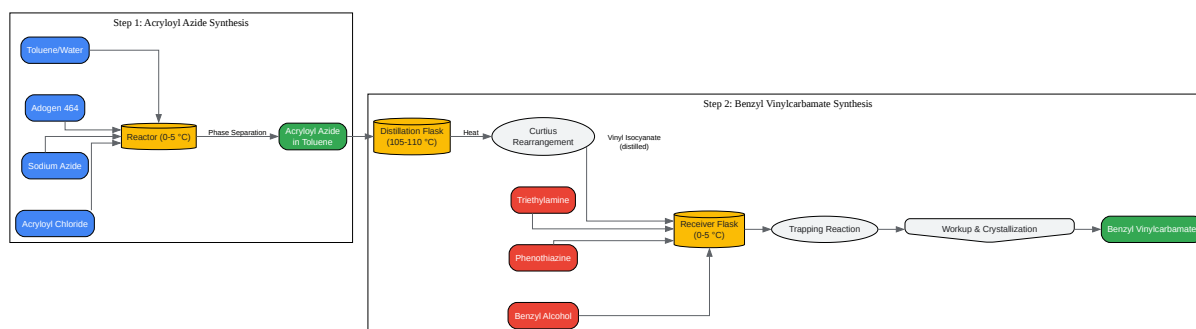
- A 1-liter reactor is charged with 68.4 g (1.05 mol) of sodium azide, 200 mL of water, 200 mL of toluene, and 0.09 g of Adogen 464 (methyltrialkylammonium chloride).
- The mixture is cooled in an ice-water bath while stirring.
- 90 g (1 mol) of acryloyl chloride is added dropwise over a period of 1.5 hours, maintaining the temperature between 0-5 °C.
- After the addition is complete, the mixture is stirred for an additional 45 minutes.

- The organic phase is separated and stored at 0-5 °C until use.

Step 2: Synthesis of **Benzyl Vinylcarbamate**[\[4\]](#)

- A distillation flask is charged with 150-200 mL of toluene and 0.5 g of phenothiazine and heated to 105-110 °C.
- A receiver flask is charged with 86 g (0.8 mol) of benzyl alcohol, 0.05 g of phenothiazine, and 0.1-0.3 g of triethylamine. This mixture is cooled in an ice bath and stirred.
- The previously prepared toluene solution of acryloyl azide (1 mol) is pumped into the distillation flask over 4-5 hours, maintaining a pot temperature of 105-110 °C. The vapor temperature should be in the range of 80-100 °C.
- The distillate, containing the in situ generated vinyl isocyanate, is collected directly into the stirred benzyl alcohol mixture.
- After the addition of acryloyl azide is complete, an additional 10-20 mL of toluene is distilled over.
- The receiver flask is then isolated, and its contents are stirred at 0-5 °C for 1-2 hours.
- The reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete, as monitored by HPLC.
- The mixture is concentrated in vacuo to a weight of 200-250 g.
- The residue is treated with 300-350 mL of heptane and cooled to 15 °C with stirring.
- Seeding with a few crystals of **benzyl vinylcarbamate** may be necessary to induce crystallization. The mixture is stirred for 2-3 hours.
- The product is collected by filtration, washed with heptane, and dried in vacuo. The expected yield is 115-128 g (65-72%).[\[4\]](#)

The molecular weight of the product can be confirmed by electrospray mass spectrometry, which should show a peak at m/z 178 (M+H)⁺.[\[1\]](#)



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Caption: Synthetic workflow for **Benzyl Vinylcarbamate**.

Applications in Drug Development and Organic Synthesis

Benzyl vinylcarbamate serves as a valuable synthetic intermediate. Its primary reported application is as a reagent in the synthesis of CF₃- or -CF₂- substituted tetrahydroquinolines. [3] Additionally, the reactivity of the vinyl group, particularly the carbon alpha to the nitrogen,

allows for ready alkylation. This property has been exploited in the synthesis of α -lactam antibiotics.[1] While benzyl carbamate derivatives, in general, are important intermediates in the synthesis of various pharmaceuticals, including HIV-integrase inhibitors, specific examples detailing the use of **benzyl vinylcarbamate** in the total synthesis of marketed drugs are not readily available in the reviewed literature.

Safety Information

Benzyl vinylcarbamate is classified as harmful if swallowed and causes skin and serious eye irritation.[2] It may also cause respiratory irritation.[2]

Precautionary Measures:

- Handling: Handle in a well-ventilated area. Wear suitable protective clothing, including chemical-impermeable gloves, and eye/face protection.[5] Avoid the formation of dust and aerosols.[5]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[5]
- First Aid:
 - Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[6]
 - Skin Contact: Wash off with soap and plenty of water.[6]
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes.[6]
 - Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water.[6]
- Fire Fighting: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[6] Wear self-contained breathing apparatus for firefighting if necessary.[6]

For complete safety information, refer to the substance's Safety Data Sheet (SDS).

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